

(Acetylthio)acetic Acid: A Technical Guide to Handling and Storage

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Acetic acid, (acetylthio)-

Cat. No.: B015806

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the safe handling and appropriate storage of (acetylthio)acetic acid. The following sections detail the chemical and physical properties, safety protocols, storage conditions, and potential hazards associated with this compound, with a focus on providing actionable data and methodologies for a laboratory and drug development setting.

Chemical and Physical Properties

(Acetylthio)acetic acid, also known as S-acetylthioglycolic acid, is a yellow, oily liquid. A summary of its key physical and chemical properties is presented in Table 1 for easy reference.

Property	Value	Source
Molecular Formula	C4H6O3S	[1]
Molecular Weight	134.15 g/mol	[2]
Appearance	Light yellow to yellow to orange clear liquid	[3]
Boiling Point	160 °C at 20 mmHg	[3]
Flash Point	106 °C	[3][4]
Density	1.298 g/mL at 25 °C	[5]
Refractive Index	n _{20/D} 1.506	[5]
Purity (GC)	>98.0%	[3]

Safety and Handling


(Acetylthio)acetic acid is classified as a hazardous substance and requires careful handling to avoid exposure and ensure personnel safety.

Hazard Identification and Classification

The compound is associated with the following hazard statements according to the Globally Harmonized System (GHS):

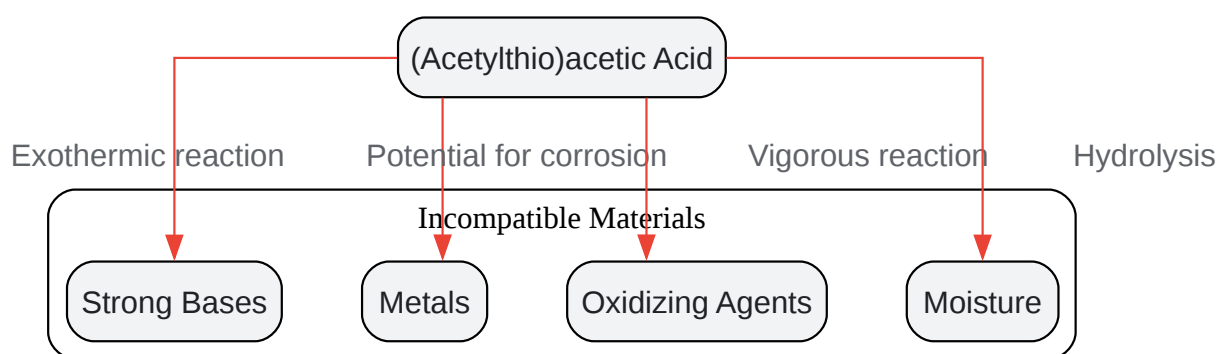
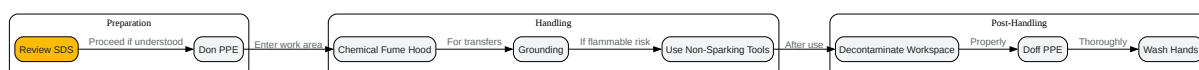
- H302: Harmful if swallowed.[1]
- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[1][3]

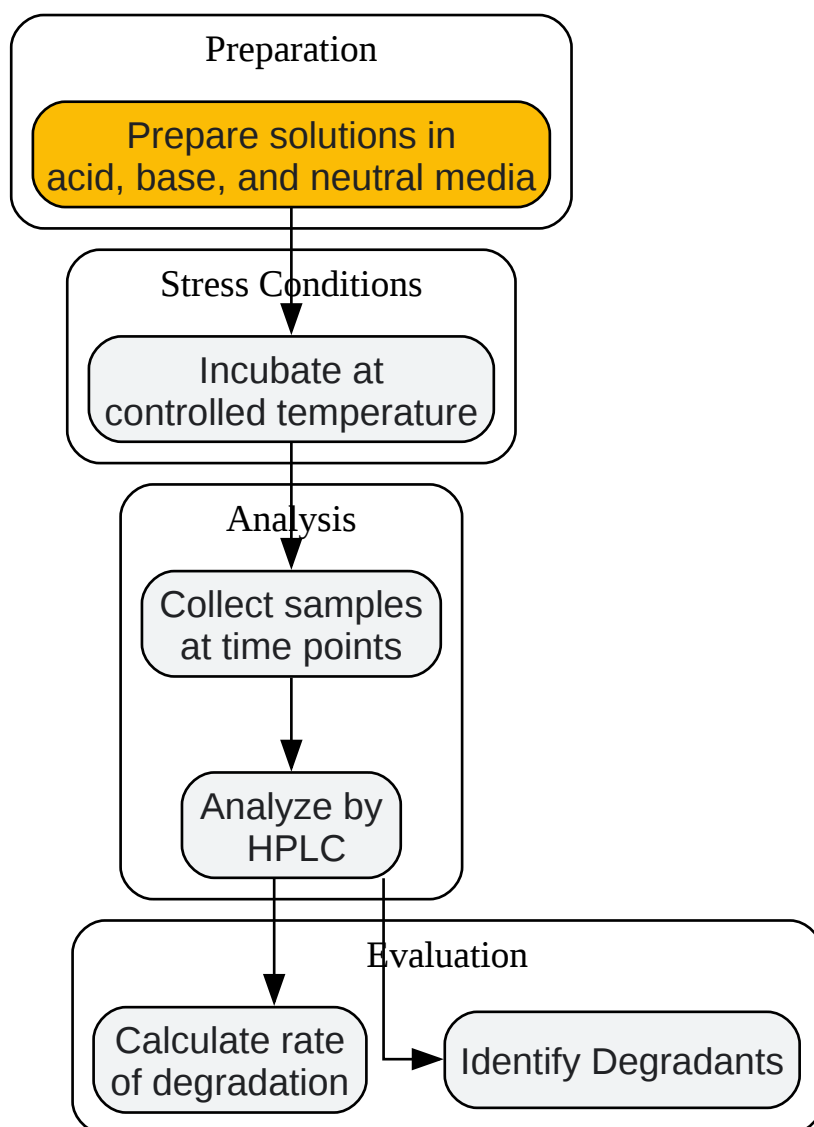
The corresponding GHS pictograms are:

 alt text

Personal Protective Equipment (PPE) and Handling Precautions

A standard workflow for handling (acetylthio)acetic acid in a laboratory setting should include the following engineering controls and personal protective equipment to minimize exposure.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. gmwgroup.harvard.edu [gmwgroup.harvard.edu]

- 2. Thioacetic acid - Wikipedia [en.wikipedia.org]
- 3. Acetic acid, 2-(acetylthio)- | C₄H₆O₃S | CID 14485 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. CAS # 1190-93-8, 2-(Acetylthio)acetic acid, (Acetylthio)acetic acid, Mercaptoacetic acid acetate, Thioacetic acid S-ester with mercaptoacetic acid, 2-Acetylthioacetic acid, S-Acetyl-2-mercaptoacetic acid, S-Acetylmercaptoacetic acid - chemBlink [chemblink.com]
- 5. database.ich.org [database.ich.org]
- To cite this document: BenchChem. [(Acetylthio)acetic Acid: A Technical Guide to Handling and Storage]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b015806#handling-and-storage-of-acetylthio-acetic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com